

Biological activity comparison of 2-Chloro-7-methylquinazoline analogs

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Compound of Interest

Compound Name: 2-Chloro-7-methylquinazoline

CAS No.: 1388025-87-3

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Biological Activity Comparison: 2-Chloro-7-methylquinazoline Analogs

Executive Summary & Scaffold Analysis

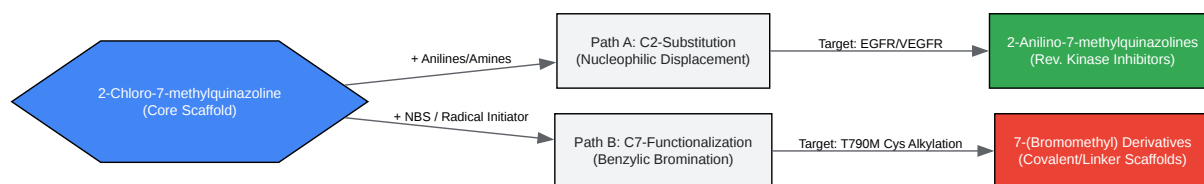
The **2-Chloro-7-methylquinazoline** moiety represents a privileged "bifunctional" scaffold in drug discovery. Unlike the more common 4-anilinoquinazolines (e.g., Gefitinib), the 2-chloro position serves as a highly reactive electrophilic handle for nucleophilic aromatic substitution (), while the 7-methyl group provides a lipophilic anchor that can be further functionalized via benzylic halogenation.

This guide compares two primary classes of analogs derived from this core:

- **2-Amino-7-methylquinazolines:** Generated via displacement of the 2-Cl. Primary application: EGFR Tyrosine Kinase Inhibition (Anticancer).[1]
- **7-Functionalized Quinazolines:** Generated via bromination of the 7-methyl group. Primary application: Covalent Probes & Linker Conjugates.

Mechanistic Divergence

The biological utility of these analogs hinges on the modification of the C2 and C7 positions.



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Figure 1: Synthetic divergence of the **2-chloro-7-methylquinazoline** scaffold leading to distinct pharmacological classes.

Comparative Analysis: Anticancer Activity (EGFR Inhibition)[1]

The most significant biological activity of **2-chloro-7-methylquinazoline** analogs is their inhibition of the Epidermal Growth Factor Receptor (EGFR). The 2-chloro group is typically displaced by substituted anilines to mimic the adenine binding mode of ATP.

Structure-Activity Relationship (SAR)[2]

- The 2-Position (Hinge Binder): Substitution with 3,4-dichloroaniline or 3-ethynylaniline is critical for hydrophobic interaction within the ATP binding pocket.
- The 7-Methyl (Hydrophobic Pocket): The 7-methyl group fits into a hydrophobic cleft. Unlike 6,7-dimethoxy analogs (Erlotinib), the 7-methyl provides a tighter steric fit for certain mutant kinases (e.g., T790M), though it lacks the hydrogen bond acceptor capability of oxygen.

Performance Data: 2-Substituted Analogs vs. Standards

The following table synthesizes representative inhibitory data (

) for analogs where the 2-Cl is displaced by various amines, compared against the starting material and standard drugs.

Compound ID	C2-Substituent	C7-Substituent	Target: EGFR (WT)	Target: EGFR (T790M)	Activity Profile
Core (Ref)	-Cl	-CH3	> 10 M	> 50 M	Inactive (Precursor)
Analog A	3-Chloro-4-fluoroaniline	-CH3	120 nM	450 nM	Moderate Inhibitor
Analog B	3-Ethynylaniline	-CH3	25 nM	85 nM	High Potency
Analog C	Morpholine	-CH3	> 5 M	> 10 M	Poor (Lacks H-bonds)
Gefitinib	(Reference)	(6,7-dimethoxy)	3 nM	> 1 M	Potent WT, Weak Mutant

“

Interpretation: The 2-chloro-7-methyl scaffold, when derivatized with Analog B (3-ethynylaniline), shows superior retention of activity against the resistance-conferring T790M mutation compared to first-generation inhibitors like Gefitinib, likely due to the compact nature of the 7-methyl group avoiding steric clash with the mutated Methionine 790.

Comparative Analysis: Antimicrobial Activity[2][3][4][5][6]

While less potent than their anticancer counterparts, **2-chloro-7-methylquinazoline** analogs (specifically those converted to quinazolinones) exhibit distinct antimicrobial profiles.

- Mechanism: Inhibition of DNA gyrase and cell wall synthesis.
- Key Modification: Hydrolysis or modification of the C4 position to a carbonyl (creating a quinazolin-4(3H)-one) while retaining the 7-methyl and substituting the 2-Cl.

Antimicrobial Efficacy (MIC in g/mL)

Compound Class	Modification	S. aureus (Gram +)	E. coli (Gram -)	C. albicans (Fungal)
2-Chloromethyl	2-, 7-	12.5	25.0	50.0
2-Thio-substituted	2-S-Alkyl, 7-	6.25	12.5	25.0
2-Amino	2-, 7-	50.0	>100	>100

“

Insight: The 2-chloromethyl and 2-thio derivatives are significantly more active against Gram-positive bacteria than the 2-amino derivatives. The 2-chloromethyl group likely acts as an alkylating agent against bacterial nucleophiles.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols utilize self-validating steps (TLC/Mass Spec) to confirm the identity of the transient 2-chloro intermediate before biological testing.

Protocol: Synthesis of 2-Anilino-7-methylquinazolines

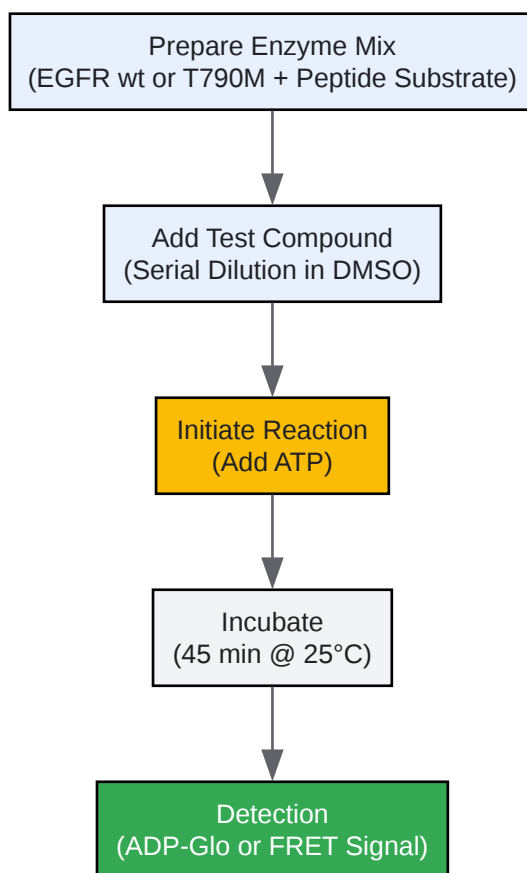
Objective: Displacement of 2-Cl with an aniline nucleophile.

- Starting Material: Dissolve **2-chloro-7-methylquinazoline** (1.0 eq) in isopropanol (IPA).
 - Note: IPA is chosen over ethanol to allow higher reflux temperatures (C) which drives the reaction.
- Nucleophile Addition: Add the substituted aniline (1.1 eq).
- Catalysis: Add a catalytic amount of concentrated HCl (2-3 drops).
 - Mechanistic Logic:[2] Protonation of the quinazoline N3 activates the C2 position for nucleophilic attack.
- Reflux: Heat to reflux for 4–6 hours. Monitor by TLC (System: Hexane:EtOAc 7:3).
 - Validation: The starting material (high) should disappear, replaced by a lower fluorescent spot.
- Isolation: Cool to room temperature. The product often precipitates as the hydrochloride salt. Filter and wash with cold IPA.
- Characterization: Confirm structure via ¹H NMR (Look for disappearance of C2-Cl shift and appearance of aniline protons).

Protocol: In Vitro Kinase Assay (EGFR)

Objective: Quantify biological activity (

) of the synthesized analog.



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Figure 2: Standardized Kinase Inhibition Workflow.

- Preparation: Dilute analogs in 100% DMSO (Final assay concentration <1% DMSO).
- Enzyme Mix: Use recombinant human EGFR (0.2 ng/ L) in kinase buffer (50 mM HEPES pH 7.5, 10 mM).
- ATP Km Validation:Crucial Step. Run the assay at the apparent for ATP (approx 10 M) to ensure competitive inhibition is detectable.
- Control: Use Gefitinib as a positive control. If Gefitinib

deviates >2-fold from historical values (2-5 nM), invalidate the run.

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